

A Comprehensive Technical Guide to the Safe Handling of Dimethyl Phthalate-d6

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Compound of Interest

Compound Name: *Dimethyl phthalate-d6*

Cat. No.: *B110208*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and properties of **Dimethyl phthalate-d6** (DMP-d6). Designed for laboratory personnel, this document consolidates critical data and outlines best practices to ensure safe and effective use in a research environment.

Chemical and Physical Properties

Dimethyl phthalate-d6 is the deuterated form of Dimethyl phthalate (DMP), commonly used as an internal standard in quantitative analysis.^[1] Its physical and chemical properties are largely identical to its non-deuterated counterpart, with the key difference being the isotopic labeling.

Property	Value
Chemical Formula	C ₁₀ D ₆ H ₄ O ₄
CAS Number	85448-30-2[2]
Molecular Weight	200.22 g/mol
Appearance	Colorless, oily liquid[3]
Odor	Slight aromatic odor[3]
Melting Point	2 °C (35.6 °F)[4][5]
Boiling Point	282 °C (539.6 °F)[4][5]
Density	1.19 g/cm ³ [3]
Solubility in Water	Very slightly soluble[3]
Vapor Pressure	0.002 mmHg @ 20°C[3]
Flash Point	146 °C (294.8 °F) - Closed Cup[3]
Autoignition Temperature	490 °C (914 °F)[3]

Toxicological Data

The toxicity profile of **Dimethyl phthalate-d6** is considered analogous to that of Dimethyl phthalate. Acute exposure may cause irritation to the eyes, skin, and respiratory tract.[6]

Metric	Value	Species	Route
LD50	6900 mg/kg	Rat	Oral[3]
LD50	14000 mg/kg	Mouse	Oral[3]
LD50	5200 mg/kg	Rabbit	Oral[3]
LD50	>12000 mg/kg	Rabbit	Dermal[3]

Chronic Effects: Prolonged or repeated exposure may cause damage to the nervous system.[3]

Safety and Handling

Personal Protective Equipment (PPE)

When handling **Dimethyl phthalate-d6**, it is crucial to use appropriate personal protective equipment to minimize exposure.

PPE	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).
Body Protection	Laboratory coat.
Respiratory Protection	Not typically required with adequate ventilation. In case of insufficient ventilation, use a suitable respirator.

Storage and Incompatibilities

Proper storage is essential to maintain the integrity of **Dimethyl phthalate-d6** and to prevent hazardous reactions.

Condition	Recommendation
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container.[3]
Incompatible Materials	Strong oxidizing agents, strong acids, and strong bases.[3]
Hazardous Decomposition	Carbon oxides (CO, CO ₂) upon combustion.[3]

Experimental Protocols

General Handling and Use as an Internal Standard

Dimethyl phthalate-d6 is frequently used as an internal standard in chromatographic methods such as GC-MS and LC-MS/MS for the quantification of phthalates in various matrices.

Objective: To outline a standard procedure for the preparation and use of **Dimethyl phthalate-d6** as an internal standard.

Materials:

- **Dimethyl phthalate-d6**
- Appropriate solvent (e.g., methanol, hexane)
- Volumetric flasks
- Micropipettes
- Vortex mixer
- Analytical balance

Procedure:

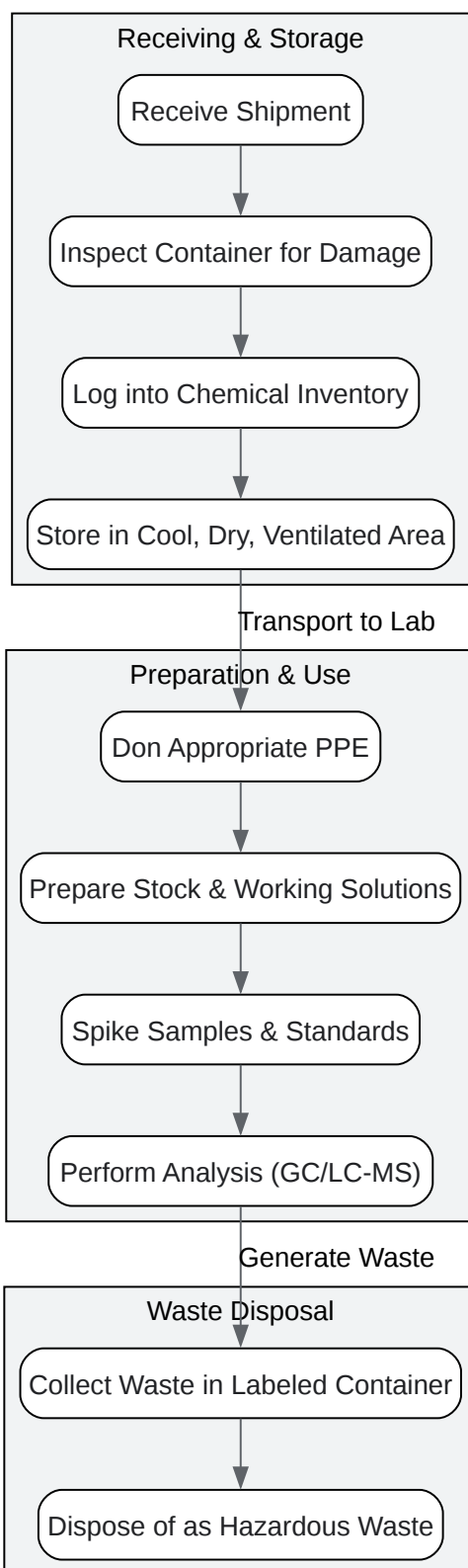
- Stock Solution Preparation:
 - Accurately weigh a precise amount of **Dimethyl phthalate-d6**.
 - Dissolve the weighed compound in a suitable solvent in a volumetric flask to achieve a known concentration (e.g., 1 mg/mL).
 - Ensure the compound is completely dissolved, using a vortex mixer if necessary.
- Working Standard Preparation:
 - Perform serial dilutions of the stock solution to prepare working standards at the desired concentrations for creating a calibration curve.
- Sample Spiking:
 - Add a known volume of the **Dimethyl phthalate-d6** working solution to each sample and calibration standard. This process is known as "spiking."

- The final concentration of the internal standard should be consistent across all samples and standards.
- Sample Extraction and Analysis:
 - Proceed with the sample extraction method appropriate for the matrix being analyzed (e.g., liquid-liquid extraction, solid-phase extraction).
 - Analyze the extracted samples using GC-MS or LC-MS/MS.
 - Quantify the target analytes by comparing the ratio of their peak areas to the peak area of the **Dimethyl phthalate-d6** internal standard against the calibration curve.

Visualized Workflows

Standard Handling Workflow

The following diagram illustrates the standard workflow for handling **Dimethyl phthalate-d6** in a laboratory setting.

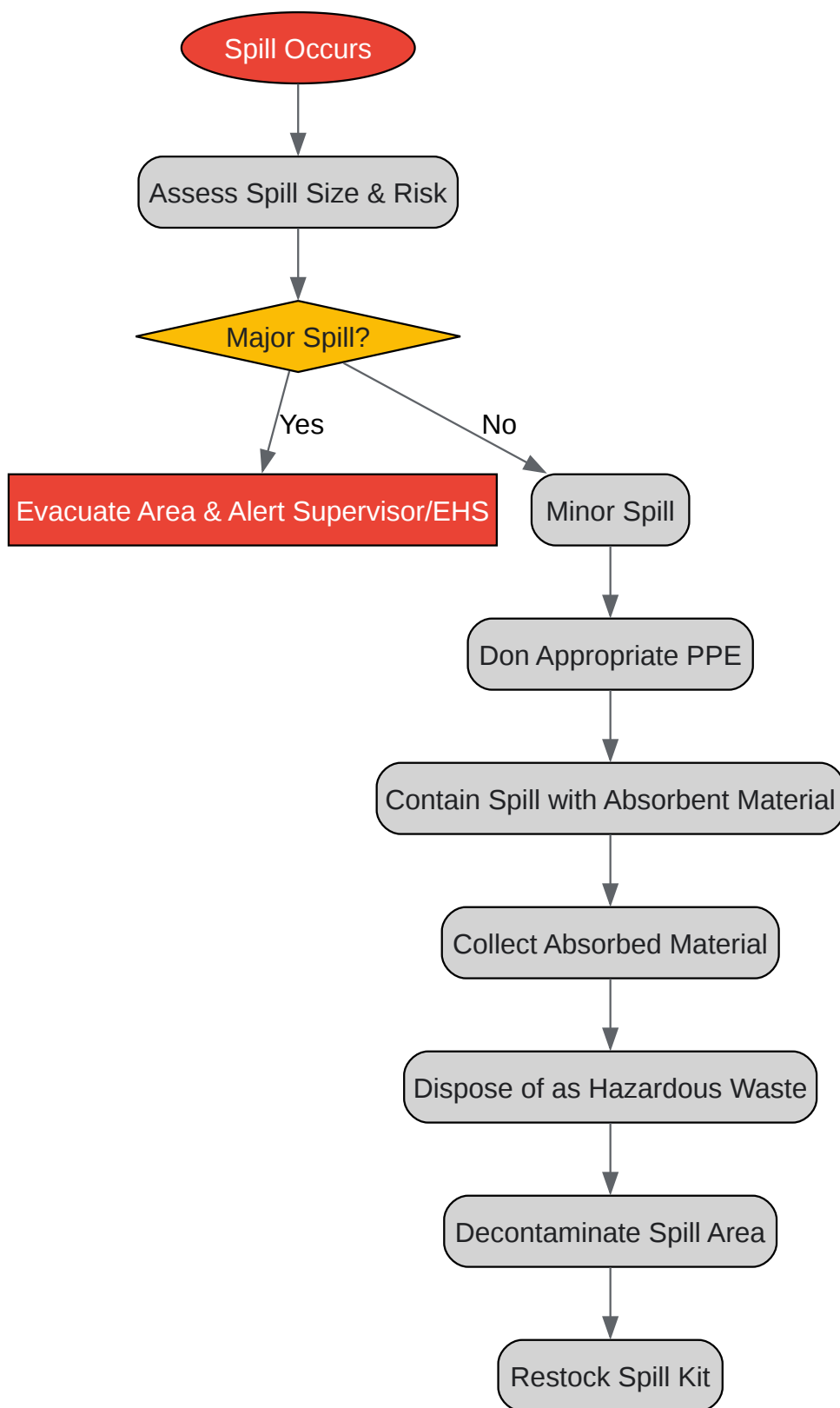


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Standard Laboratory Workflow for **Dimethyl Phthalate-d6**

Spill Response Decision Tree

This diagram provides a decision-making framework for responding to a **Dimethyl phthalate-d6** spill in a laboratory.



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Decision Tree for **Dimethyl Phthalate-d6** Spill Response

First Aid Measures

In the event of exposure to **Dimethyl phthalate-d6**, follow these first aid guidelines:

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention. [3]
Skin Contact	In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
Ingestion	If swallowed, do NOT induce vomiting. Get medical aid.[5]

Fire Fighting Measures

Dimethyl phthalate-d6 is a combustible liquid.

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread fire.
Specific Hazards	Emits toxic fumes under fire conditions.[2]
Protective Equipment	Wear a self-contained breathing apparatus and full protective gear.[6]

Accidental Release Measures

For detailed guidance, refer to the Spill Response Decision Tree in section 5.2.

Small Spills:

- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth).[6]
- Place the absorbed material into a suitable, labeled container for disposal.[6]
- Clean the spill area with soap and water.

Large Spills:

- Evacuate the area immediately.
- Notify your supervisor and the institutional Environmental Health and Safety (EHS) office.
- Only trained personnel should attempt to clean up a large spill.

By adhering to the guidelines outlined in this document, researchers, scientists, and drug development professionals can safely handle **Dimethyl phthalate-d6** and minimize risks in the laboratory. Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) before working with any chemical.

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